

# 6-Chloro-5-fluoro-2-methylpyrimidin-4-ol safety and handling

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## Compound of Interest

**Compound Name:** 6-Chloro-5-fluoro-2-methylpyrimidin-4-ol

**Cat. No.:** B171802

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An In-Depth Technical Guide to the Safe Handling of **6-Chloro-5-fluoro-2-methylpyrimidin-4-ol**

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **6-Chloro-5-fluoro-2-methylpyrimidin-4-ol** (CAS No. 105806-14-2). As a substituted pyrimidine, this compound is a valuable intermediate in medicinal chemistry and drug discovery.<sup>[1][2]</sup> Its halogenated and heterocyclic nature necessitates a robust understanding of its potential hazards and the implementation of rigorous safety protocols. The chemical, physical, and toxicological properties of this specific compound have not been thoroughly investigated, demanding a cautious approach where potential hazards are assumed until proven otherwise.<sup>[3]</sup>

## Compound Identification and Properties

Proper identification is the cornerstone of chemical safety. **6-Chloro-5-fluoro-2-methylpyrimidin-4-ol** is the common name for the compound, which may exist in tautomeric equilibrium with its keto form, 6-Chloro-5-fluoro-2-methylpyrimidin-4(3H)-one.

Property	Data	Source
CAS Number	105806-14-2	<a href="#">[4]</a>
Molecular Formula	C <sub>5</sub> H <sub>4</sub> ClF <sub>2</sub> N <sub>2</sub> O	<a href="#">[4]</a>
Molecular Weight	162.55 g/mol	<a href="#">[4]</a>
Synonym(s)	6-Chloro-5-fluoro-2-methylpyrimidin-4(3H)-one	<a href="#">[4]</a>
Purity	Typically ≥98%	<a href="#">[4]</a>

## Hazard Identification and Classification

While a complete, officially harmonized GHS classification for this specific compound is not readily available, data from structurally similar chlorinated and fluorinated pyrimidines suggest that it should be handled as a hazardous substance.[\[5\]](#) The primary anticipated hazards include irritation to the skin, eyes, and respiratory tract.[\[3\]\[5\]](#)

Anticipated GHS Classification (Based on related compounds):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Causality: The presence of chlorine and fluorine atoms on the pyrimidine ring enhances its reactivity and potential to interact with biological macromolecules, leading to irritant effects. The heterocyclic nitrogen atoms can also interact with physiological systems. Researchers must operate under the assumption that this compound presents these risks.

# Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. Engineering controls are the primary line of defense, supplemented by appropriate PPE.

## Engineering Controls:

- Chemical Fume Hood: All handling of solid material and preparation of solutions must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust or vapors.[6][7]
- Ventilation: Ensure adequate general laboratory ventilation to dilute any fugitive emissions. [3]

Personal Protective Equipment (PPE): The selection of PPE is a self-validating system; it must be inspected before each use and chosen based on the specific tasks being performed.

- Eye and Face Protection: Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards are mandatory.[3] For tasks with a higher risk of splashing, a face shield should be worn in addition to safety glasses.
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., nitrile) that have been inspected for integrity prior to use.[3] Use proper glove removal technique, avoiding contact with the outer surface, to prevent skin contamination.[3] Contaminated gloves must be disposed of as hazardous waste.[3]
  - Lab Coat: A lab coat must be worn at all times. Long-sleeved clothing is recommended to protect the arms.[8]
- Respiratory Protection: For situations where dust formation is unavoidable and engineering controls may not be sufficient, use a particle respirator (e.g., N95/P95) or a higher-level cartridge respirator (e.g., OV/AG/P99) tested and approved under appropriate government standards like NIOSH or CEN.[3]

# Comprehensive Safe Handling and Storage Protocols

Adherence to good industrial hygiene and safety practices is paramount.[3]

## Handling:

- Avoid all direct contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols during weighing and transfer.[3]
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3]
- Do not eat, drink, or smoke in laboratory areas.[9]

## Storage:

- Temperature: Store in a cool place.[3] Some suppliers recommend storage at -20°C for long-term stability.[4]
- Container: Keep the container tightly closed in a dry and well-ventilated area.[3][10]
- Atmosphere: The compound may be hygroscopic; storage under an inert gas like argon or nitrogen is recommended to prevent degradation from moisture.[3]
- Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[3]



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Caption: Standard workflow for safely handling **6-Chloro-5-fluoro-2-methylpyrimidin-4-ol**.

## Emergency Procedures: First Aid and Accidental Release

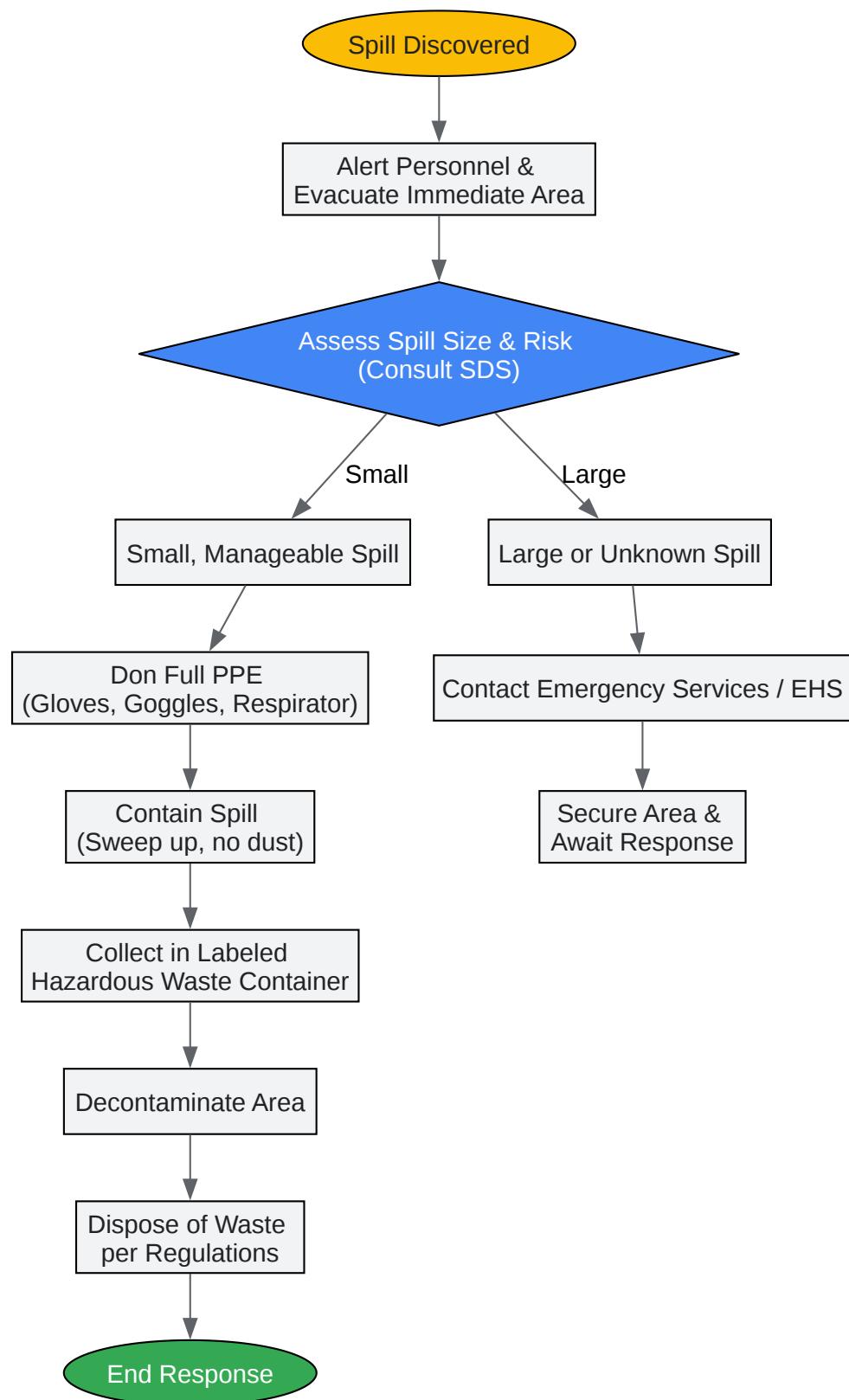
Rapid and correct response during an emergency can significantly mitigate harm.

### First Aid Measures:

- General Advice: Consult a physician immediately and show them this safety data sheet.[\[3\]](#)
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[\[3\]](#)[\[9\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes.[\[3\]](#) Remove contaminated clothing. Consult a physician.[\[3\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[\[3\]](#) Remove contact lenses if present and easy to do.[\[9\]](#) Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[\[3\]](#) Rinse the mouth with water and consult a physician.[\[3\]](#)

### Accidental Release Measures (Spills):

- Personal Precautions: Evacuate personnel to a safe area.[\[3\]](#) Wear full PPE, including respiratory protection. Avoid breathing dust and ensure adequate ventilation.[\[3\]](#)
- Environmental Precautions: Prevent the product from entering drains or waterways.[\[3\]](#)
- Containment and Cleanup: Without creating dust, sweep up the spilled solid material using a shovel and place it into a suitable, closed, and labeled container for disposal.[\[3\]](#)[\[9\]](#)

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Caption: Emergency response workflow for an accidental spill.

# Fire Safety and Stability Profile

## Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
- Special Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen chloride gas, and hydrogen fluoride.[6]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Stability and Reactivity:

- Reactivity: No specific reactivity data is available.
- Chemical Stability: The compound is stable under recommended storage conditions.[3]
- Conditions to Avoid: Avoid moisture, as the compound is noted to be hygroscopic.[3]
- Incompatible Materials: Avoid contact with strong acids, acid chlorides, acid anhydrides, and oxidizing agents.[3]
- Hazardous Decomposition Products: In the event of a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, hydrogen chloride, and hydrogen fluoride may be produced.[6]

# Disposal Considerations

All waste materials must be treated as hazardous.

- Product Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[3] Chemical incineration with an afterburner and scrubber is a potential method.[3]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[3]

- Regulatory Compliance: All disposal practices must comply with local, regional, and national regulations.[\[11\]](#)[\[12\]](#)

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